

(2,4-Diethoxyphenyl)boronic acid molecular weight

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Compound of Interest

Compound Name: (2,4-Diethoxyphenyl)boronic acid

Cat. No.: B1316330

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An In-depth Guide to the Molecular Weight of (2,4-Diethoxyphenyl)boronic Acid

This document provides a detailed breakdown of the molecular weight for **(2,4-Diethoxyphenyl)boronic acid**, a compound relevant to researchers, scientists, and professionals in the field of drug development.

Molecular Formula and Weight

(2,4-Diethoxyphenyl)boronic acid has the chemical formula $C_{10}H_{15}BO_4$.^[1] Its calculated molecular weight is approximately 210.03 g/mol.^[1]

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The standard atomic weights for the constituent elements are:

- Carbon (C): approximately 12.011 amu^[2]
- Hydrogen (H): approximately 1.008 amu^{[3][4]}
- Boron (B): approximately 10.81 amu^{[5][6][7][8]}
- Oxygen (O): approximately 15.999 amu^{[9][10]}

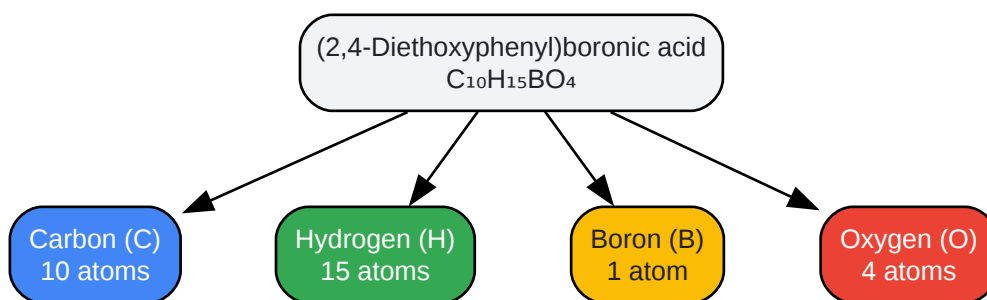
The contribution of each element to the total molecular weight is detailed in the table below.

Element	Symbol	Count	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	10	12.011	120.11
Hydrogen	H	15	1.008	15.12
Boron	B	1	10.81	10.81
Oxygen	O	4	15.999	63.996
Total			210.036	

Note: The calculated molecular weight of 210.036 amu is in close agreement with the commonly cited value of 210.03 g/mol .

Elemental Composition

The following diagram illustrates the elemental composition of **(2,4-Diethoxyphenyl)boronic acid**.



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Caption: Elemental composition of **(2,4-Diethoxyphenyl)boronic acid**.

Please note: The request for detailed experimental protocols and signaling pathways is not applicable to the determination of a compound's molecular weight. This information is typically associated with biological or chemical activity studies, which are beyond the scope of this fundamental chemical property.

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